

Essential Safety and Operational Guide for Handling Avadomide Hydrochloride

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Compound of Interest

Compound Name: **Avadomide Hydrochloride**

Cat. No.: **B605696**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Avadomide Hydrochloride** (also known as CC-122 Hydrochloride). It includes operational procedures and disposal plans to ensure the safety of laboratory personnel and the environment. Adherence to these guidelines is critical when working with this potent cytotoxic and immunomodulatory agent.

Quantitative Data Summary

While specific preclinical toxicity data such as LD50 and a formal Occupational Exposure Limit (OEL) are not publicly available for **Avadomide Hydrochloride**, the following table summarizes key quantitative information derived from safety data sheets and clinical trial results. The lack of a formal OEL necessitates handling **Avadomide Hydrochloride** with the highest level of precaution, similar to other potent cytotoxic compounds.

Property	Value
Molecular Weight	322.75 g/mol
CAS Number	1398053-45-6
Hazard Classifications	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)[1]
Storage Temperature	Powder: -20°C; In solvent: -80°C[1]
Maximum Tolerated Dose (MTD) in Humans	A maximum tolerated dose of 3.0 mg and a non-tolerated dose of 3.5 mg have been established in a clinical trial setting.[2] It is important to note that the MTD in a clinical setting is for therapeutic use and not an occupational safety limit. Neutropenia is a common dose-limiting toxicity observed in clinical trials.[1][2][3]

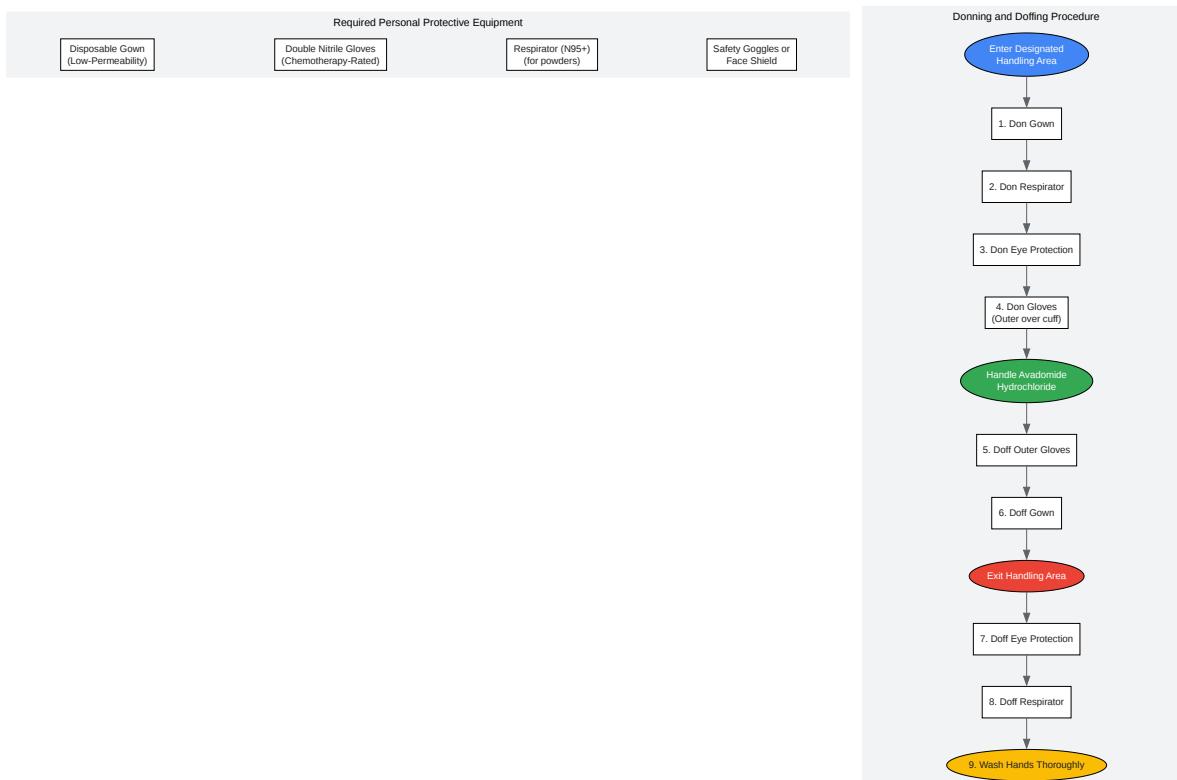
Personal Protective Equipment (PPE)

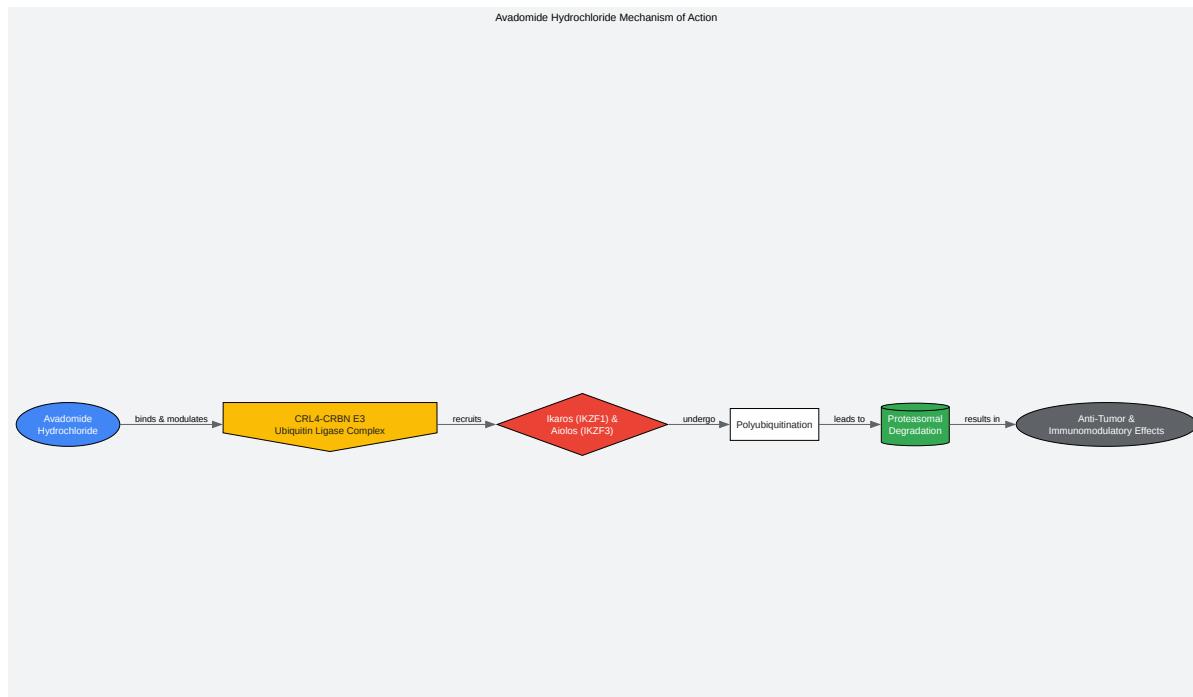
Due to its cytotoxic nature, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

Required PPE

- Gloves: Double gloving with chemotherapy-rated nitrile gloves is required. Change gloves immediately if contaminated or every 30-60 minutes during continuous handling.
- Gown: A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene) should be worn. Cuffs should be tucked under the outer glove.
- Eye and Face Protection: ANSI-rated safety goggles or a full-face shield must be worn to protect against splashes.
- Respiratory Protection: When handling the powder form outside of a containment device, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation.[1]

- Shoe Covers: Disposable shoe covers should be worn in areas where **Avadomide Hydrochloride** is handled.





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References

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